

In-Depth Technical Guide: IMR-1A Target Protein Binding Affinity

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the binding affinity of **IMR-1A**, a potent inhibitor of the Notch signaling pathway. **IMR-1A**, the acid metabolite of IMR-1, directly targets the Notch transcriptional activation complex, offering a specific mechanism for therapeutic intervention in Notch-dependent cancers. This document details the quantitative binding data, the experimental protocols used for its determination, and the signaling pathway context.

Core Data Summary: IMR-1A Binding Affinity

The binding affinity of **IMR-1A** for its target has been quantified through multiple experimental approaches. The following table summarizes the key quantitative data, providing a clear comparison of its potency.



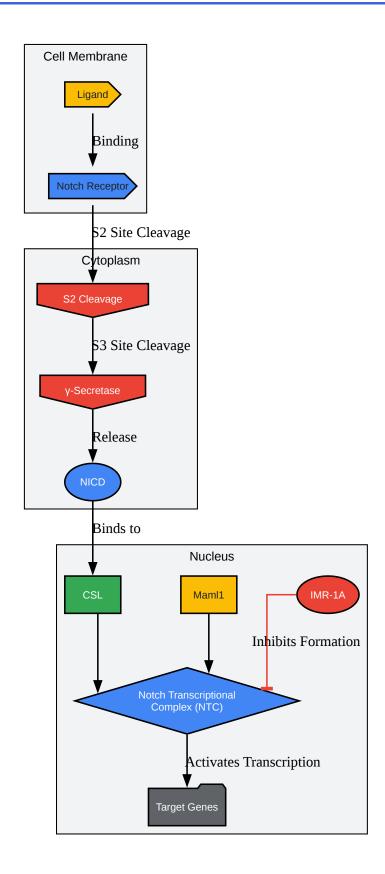
Parameter	Value	Target Protein	Method	Reference
Kd (Dissociation Constant)	2.9 μΜ	Notch1 Intracellular Domain (NICD)	Surface Plasmon Resonance (SPR)	
IC50 (Half- maximal Inhibitory Concentration)	0.5 μΜ	Notch Transcriptional Activation Complex (NTC) formation	In vitro NTC Assembly Assay	_

Mechanism of Action: Targeting the Notch Signaling Pathway

IMR-1A functions by disrupting the formation of the Notch transcriptional activation complex (NTC). This complex is a critical component of the canonical Notch signaling pathway. In a normal physiological context, the binding of a Notch ligand to its receptor triggers a series of proteolytic cleavages, releasing the Notch Intracellular Domain (NICD). NICD then translocates to the nucleus and forms a complex with the DNA-binding protein CSL (CBF1/Su(H)/LAG-1) and a Mastermind-like (MAML) co-activator. This ternary complex, the NTC, then activates the transcription of Notch target genes, which are involved in cell proliferation, differentiation, and survival.

IMR-1A specifically prevents the recruitment of Mastermind-like 1 (Maml1) to the CSL-NICD complex on the DNA. By inhibiting the formation of a functional NTC, **IMR-1A** effectively blocks the downstream signaling cascade, leading to the suppression of Notch target gene expression.

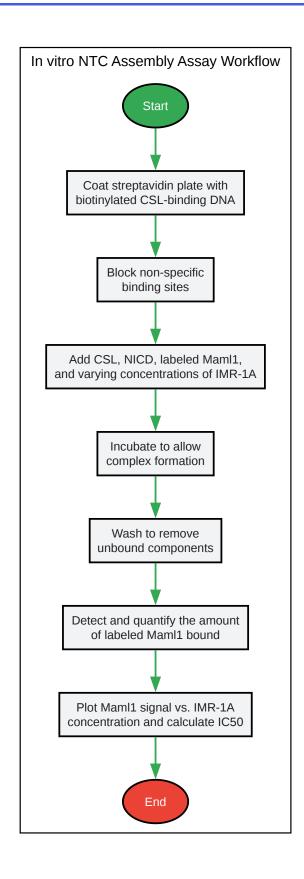












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